

# Pentiparine: Identifier Information and Technical Data Limitations

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## Compound of Interest

Compound Name: Pentiparine

Cat. No.: B1212039

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IUPAC Name: 5-(4-methylpiperazin-1-yl)imidazo[2,1-b][1][2][3]benzothiadiazepine[1]

CAS Number: 81382-51-6[1][2][4]

Molecular Formula: C<sub>15</sub>H<sub>17</sub>N<sub>5</sub>S[1]

Synonyms: CGS 10746B[1]

Identifier	Value	Reference
IUPAC Name	5-(4-methylpiperazin-1-yl)imidazo[2,1-b][1][2][3]benzothiadiazepine	[1]
CAS Number	81382-51-6	[1][2][4]
Molecular Formula	C <sub>15</sub> H <sub>17</sub> N <sub>5</sub> S	[1]
Molecular Weight	299.4 g/mol	[1]
InChI Key	FACMWMBWGSPRKO-UHFFFAOYSA-N	[4]

## Limitations in Available Technical Data

A comprehensive search for in-depth technical information on **Penttiapine** reveals a significant scarcity of publicly available data. While basic identifiers are accessible, detailed experimental protocols, extensive quantitative data for comparison, and specific signaling pathway information directly pertaining to **Penttiapine** are not readily found in the scientific literature or chemical databases.

**Penttiapine**'s chemical structure and name suggest it belongs to the class of atypical antipsychotic agents, similar to compounds like quetiapine and clozapine. These agents typically exert their effects through complex interactions with various neurotransmitter receptors in the brain, most notably dopamine (D<sub>2</sub>) and serotonin (5-HT<sub>2A</sub>) receptors. The general mechanism of action for this class of drugs involves the modulation of these signaling pathways to restore a more balanced neurotransmitter activity.

Due to the lack of specific research and published studies on **Penttiapine**, the core requirements for a detailed technical guide, including experimental protocols and specific signaling pathways, cannot be fulfilled at this time. The information available is insufficient to construct the requested tables of quantitative data or to generate a meaningful and accurate diagram of its specific biological signaling pathways. Further research and publication on **Penttiapine** would be necessary to provide the in-depth technical documentation requested.

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## References

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- 4. Molecular mechanisms of antipsychotics – their influence on intracellular signaling pathways, and epigenetic and post-transcription processes - PMC [pmc.ncbi.nlm.nih.gov]

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